

Navigating the Safe Disposal of Ethylidenecyclohexane in a Laboratory Setting

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Compound of Interest

Compound Name: Ethylidenecyclohexane

Cat. No.: B092872

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For researchers and scientists in the fast-paced world of drug development, meticulous attention to safety protocols is paramount. The proper disposal of chemical waste, such as **ethylidenecyclohexane**, is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of **ethylidenecyclohexane**, ensuring the well-being of laboratory personnel and compliance with regulatory standards.

Ethylidenecyclohexane is a flammable liquid and, as such, is classified as a hazardous waste.^[1] Improper disposal can lead to fire hazards, environmental contamination, and potential legal liabilities. Therefore, adherence to established disposal protocols is not just a best practice but a necessity.

Key Properties of Ethylidenecyclohexane

A thorough understanding of a chemical's properties is the foundation of its safe management. Below is a summary of the key quantitative data for **ethylidenecyclohexane**.

Property	Value
Molecular Formula	C8H14[2]
Molar Mass	110.20 g/mol [3]
Appearance	Clear colorless liquid[4]
Density	0.822 g/mL at 25 °C[2][4]
Boiling Point	136 °C[2][4]
Flash Point	24 °C (75.2 °F) - closed cup[5]
UN Number	3295 (Flammable liquids, n.o.s.)[2]
Hazard Class	3 (Flammable Liquid)[3]
Safety Phrases	S16: Keep away from sources of ignition. S29: Do not empty into drains. S33: Take precautionary measures against static discharges.[2]

Step-by-Step Disposal Protocol

The following experimental protocol outlines the detailed methodology for the proper disposal of **ethylidenecyclohexane**.

1. Personal Protective Equipment (PPE): Before handling **ethylidenecyclohexane**, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Flame-resistant lab coat
- Chemically resistant gloves (e.g., nitrile)
- Closed-toe shoes

2. Waste Collection:

- Collect waste **ethylidenecyclohexane** in a designated, properly labeled, and leak-proof container.[\[6\]](#)
- The container should be made of a material compatible with flammable hydrocarbons, such as glass or a suitable plastic or metal can.[\[1\]](#) For small quantities under 5 gallons, glass bottles are often suitable, while larger quantities may require metal cans.[\[7\]](#)
- Never use a container that previously held an incompatible chemical, particularly oxidizing agents.[\[8\]](#)

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and "Flammable Liquid."
- The label must also include the full chemical name, "**Ethylidenecyclohexane**," and the approximate concentration or volume of the waste.[\[6\]](#)[\[7\]](#) Do not use abbreviations or chemical formulas.[\[6\]](#)

4. Storage:

- Keep the waste container tightly closed at all times, except when adding waste.[\[1\]](#)[\[7\]](#)
- Store the container in a designated, well-ventilated hazardous waste accumulation area, away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[9\]](#) This area should ideally be a fire-rated cabinet.[\[6\]](#)
- Ensure secondary containment is in place to capture any potential leaks or spills.[\[10\]](#)
- Do not store with incompatible wastes, such as oxidizers.[\[6\]](#)

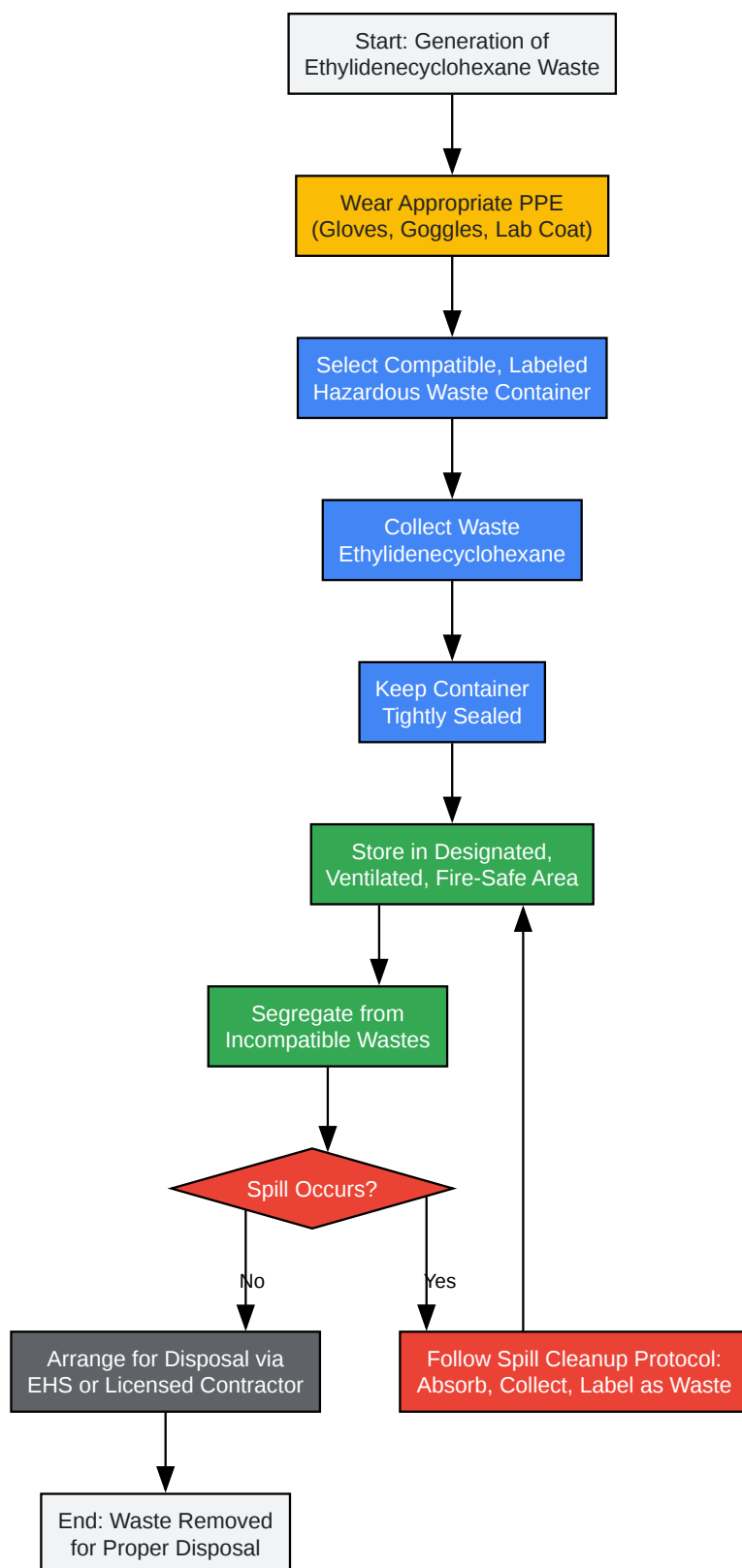
5. Disposal:

- **Ethylidenecyclohexane** must not be poured down the drain or disposed of in regular trash.[\[1\]](#)[\[2\]](#)
- Disposal must be handled through your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service.[\[11\]](#)[\[12\]](#)

- Follow your institution's specific procedures for requesting a hazardous waste pickup.[6]
- In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal as hazardous waste.[8][13] Use spark-proof tools during cleanup.[8]

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **ethylidenecyclohexane**.



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Caption: Workflow for the safe disposal of **ethylenecyclohexane**.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **ethylidenecyclohexane**, fostering a secure research environment and protecting our shared ecosystem.

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